

# Known Scientific Information on Aneratrigine

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## Compound Focus: Aneratrigine

CAS No.: 2097163-74-9

Cat. No.: S12853325

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Based on current information, the known details about **aneratrigine** can be summarized as follows:

Property	Description
Mechanism of Action	Sodium channel protein type 9 subunit alpha (Nav1.9) blocker [1].
Stated Research Use	Neuropathic pain diseases research [1].
CAS Number	2097163-74-9 [1].
Molecular Weight	487.97 g/mol [1].
Chemical Formula	C <sub>19</sub> H <sub>20</sub> ClF <sub>2</sub> N <sub>5</sub> O <sub>2</sub> S <sub>2</sub> [1].
Commercial Availability	Available for "research use only" from chemical suppliers (e.g., MedChemExpress) [1].
Development Status	Preclinical research compound; no clinical trial data found in search results.

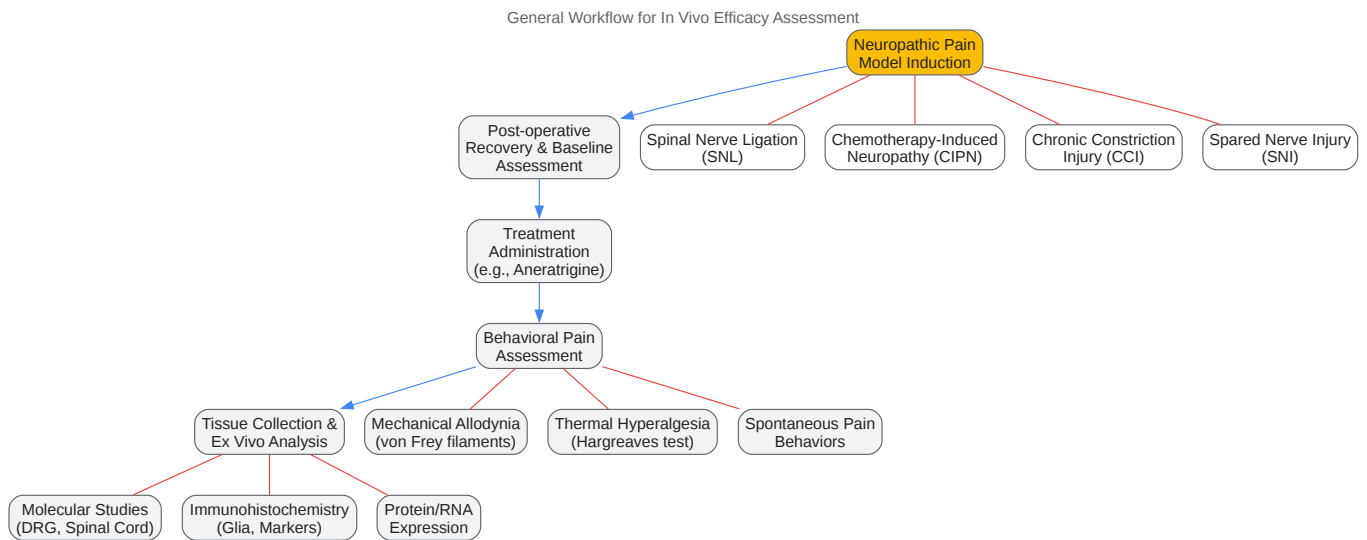
## Research Context and Deeper Insights

While direct data on **aneratrigine** is sparse, the search results provide crucial context about its target and the field of neuropathic pain research.

- **The Significance of Nav1.9 as a Target:** **Aneratrigine** is described as a blocker of the Nav1.9 sodium channel, which is preferentially expressed in peripheral nociceptors (pain-sensing neurons) [2]. Targeting specific sodium channels in nociceptors is a validated strategy for developing non-opioid analgesics, as demonstrated by the recent FDA approval of **suzetrigine**, a Nav1.8 inhibitor, for acute pain [2].
- **Distinction from Other Sodium Channel Blockers:** It is important to distinguish **aneratrigine** from other sodium channel blockers investigated for neuropathic pain, such as **lamotrigine** (which targets other sodium channel subtypes) [3]. Their mechanisms and potential applications may differ significantly.

## Experimental Models for Neuropathic Pain Research

Should your research involve experimental validation of **aneratrigine**, here are well-established preclinical models commonly used in the field. The table below summarizes key models, and the diagram illustrates a general workflow for in vivo efficacy assessment.



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*General Workflow for In Vivo Efficacy Assessment*

Model Name	Key Features & Application	Reference
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| **Spinal Nerve Ligation (SNL)** | - Tight ligation of L5/L6 spinal nerves.

- Robust, long-lasting mechanical allodynia.
- Allows for specific study of injured DRG neurons. [4] [5] | Kim and Chung, 1992 | | **Chemotherapy-Induced Peripheral Neuropathy (CIPN)** | - Mimics neuropathic pain from chemotherapeutics.
- Different drugs (e.g., vincristine, paclitaxel) affect different nerve fiber types. [5] | Hsieh et al., 2020 | | **Chronic Constriction Injury (CCI)** | - Four loose ligatures around the sciatic nerve.
- Combines injury with inflammation.
- Useful for studying decompression. [5] | Bennett and Xie, 1988 | | **Spared Nerve Injury (SNI)** | - Lesion of two of three terminal sciatic branches, sparing the sural nerve.
- Robust mechanical allodynia.
- Low local inflammation. [5] | Decosterd and Woolf, 2000 |

## Interpretation and Next Steps for Researchers

The available information suggests that **aneratrigrine** is an early-stage research compound.

- **Current Status:** **Aneratrigrine** is a **preclinical research compound** targeting the Nav1.9 channel. Its development appears to be behind that of other sodium channel blockers, such as suzetrigine (Nav1.8 inhibitor), which has progressed through clinical trials [2].
- **Suggested Research Actions:**
  - **Consult Specific Scientific Literature:** Conduct a detailed search on platforms like PubMed and Google Scholar using the CAS number (2097163-74-9) and the compound name.
  - **Investigate the Target:** Deepen your research into the Nav1.9 channel's role in neuropathic pain pathophysiology, as understanding the target can provide insights into the compound's potential utility [2].
  - **Explore Related Programs:** Review public data from initiatives like the **NIH PRECISION Human Pain Network**, which aims to molecularly profile human nociceptors and may provide valuable data on relevant targets like Nav1.9 [2].

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## References

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